An In-depth Technical Guide to the Physicochemical Properties of alpha-Octithiophene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*alpha-Octithiophene*
CAS No.:	*113728-71-5*
Cat. No.:	*B039230*

Get Quote

This guide provides a comprehensive exploration of the melting and boiling points of **alpha-octithiophene** (α-8T), a significant organic semiconductor material. Tailored for researchers, chemists, and professionals in drug development and materials science, this document synthesizes theoretical principles with practical experimental methodologies, offering a holistic understanding of the thermal properties of this well-defined oligothiophene.

Introduction: The Significance of alpha-Octithiophene

Alpha-octithiophene is a linear, conjugated oligomer consisting of eight thiophene rings linked at their alpha positions. Its well-defined structure and extended π-conjugation system make it a model compound for studying charge transport in organic semiconductors and a critical component in the development of organic electronic devices such as organic field-effect transistors (OFETs) and organic photovoltaics (OPVs). The thermal properties of α-8T, specifically its melting and boiling points, are paramount as they dictate the processing conditions for device fabrication (e.g., vacuum deposition, thermal annealing) and the ultimate

© 2026 BenchChem. All rights reserved.

thermal stability and operational lifetime of these devices. Understanding these phase transitions is fundamental to manipulating the material's morphology and, consequently, its electronic performance.

Core Physicochemical Properties of alpha-Octithiophene

The fundamental physical constants of **alpha-octithiophene** are summarized below. These values serve as a critical baseline for both theoretical modeling and experimental design.

Property	Value	Reference
Melting Point (M.pt.)	364°C	[1]
Boiling Point (B.pt.)	738.1°C at 760 mmHg	[1]
Molecular Formula	$C_{32}H_{18}S_8$	[1][2]
Molecular Weight	658.98 g/mol	[1]
CAS Number	113728-71-5	[1][2]
Density	1.425 g/cm³	[1]
Appearance	Solid	[3]

Note: The extremely high boiling point is likely a predicted value. Experimentally, such a large, complex organic molecule would be expected to decompose at or before reaching its boiling temperature at atmospheric pressure.

Theoretical Framework: Factors Governing Phase Transitions in Oligothiophenes

The high melting and boiling points of **alpha-octithiophene** are not arbitrary; they are a direct consequence of its molecular structure and the resulting intermolecular forces. The strength of these noncovalent interactions must be overcome by thermal energy to induce a phase change from solid to liquid (melting) or liquid to gas (boiling).[4]

© 2026 BenchChem. All rights reserved.

The Role of Molecular Size and Conjugation Length

As a general rule, for a homologous series of compounds, melting and boiling points increase with molecular weight.[4][5][6] This is due to the enhancement of London dispersion forces—temporary dipoles induced by fluctuating electron clouds—which are more significant in larger molecules with greater surface area.[4] In the case of α-oligothiophenes, increasing the number of thiophene units from a monomer to an octamer drastically increases the molecular weight and the potential for these intermolecular attractions.

Intermolecular Forces: Beyond van der Waals

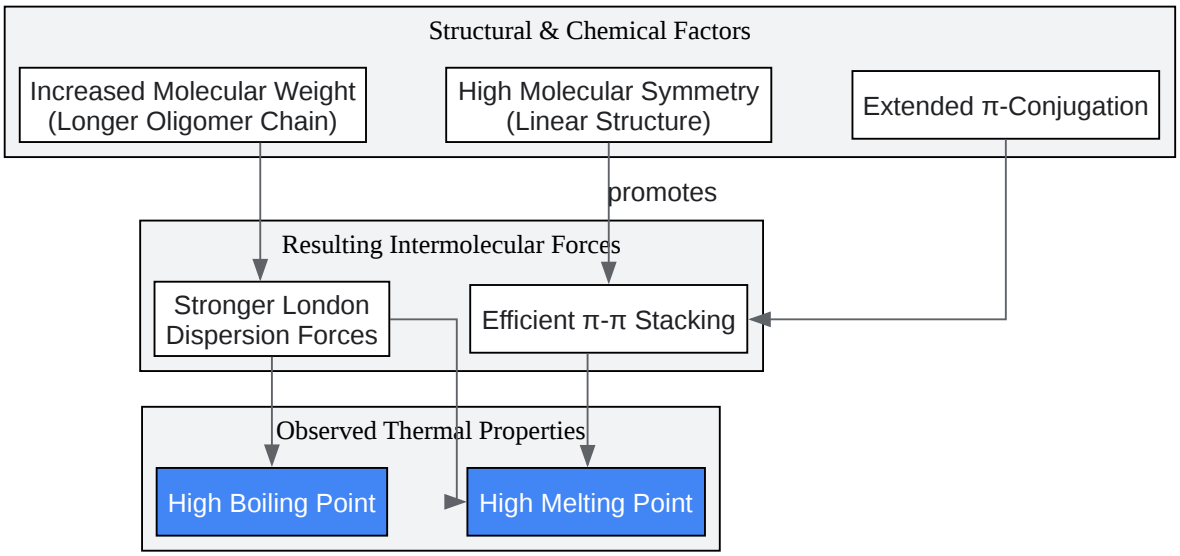
While London dispersion forces are significant, the planar, aromatic nature of the thiophene rings facilitates strong π-π stacking interactions between adjacent molecules in the solid state. This ordered packing into a stable crystal lattice requires substantial energy to disrupt, leading to high melting points.[7] The ability of flat, aromatic compounds to pack efficiently is a key determinant of their melting points, often more so than for non-planar molecules of similar weight.[4][7]

The Influence of Molecular Symmetry

Symmetry plays a critical role in the efficiency of crystal lattice packing.[8] Highly symmetrical molecules can arrange themselves in a more compact and stable crystalline structure, which requires more energy to break apart.[8][9] The linear and highly symmetric structure of **alpha-octithiophene** contributes to its high melting point. This contrasts with branched isomers, which often have lower boiling points due to a decrease in surface area but can sometimes have higher melting points if the branching leads to a more compact, symmetrical shape.[9]

The interplay of these factors is visualized in the diagram below.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Factors influencing the high melting point of α-octithiophene.

Experimental Protocols for Thermal Analysis

Accurate determination of melting and boiling points is essential for verifying purity and establishing processing parameters. The following sections detail standardized, self-validating protocols.

Determination of Melting Point: The Capillary Method

This method is the most common technique for determining the melting point of a solid organic compound due to its reliability and requirement for only a small amount of sample.

Causality Behind the Method: The principle relies on heating a small, powdered sample in a sealed capillary tube within a controlled temperature environment. The melting point range is observed as the temperature at which the first liquid appears to the temperature at which the

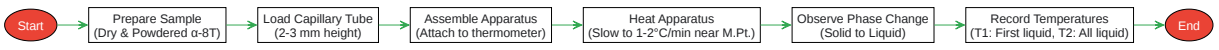
© 2026 BenchChem. All rights reserved.

entire sample becomes a clear liquid. A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound, whereas impurities will depress and broaden the melting range.[10]

Step-by-Step Protocol:

- Sample Preparation: Place a small amount of dry **alpha-octithiophene** onto a clean, hard surface. Crush the solid into a fine powder using a spatula.
- Capillary Loading: Push the open end of a capillary tube into the powder. Invert the tube and gently tap it on a hard surface to pack the powder into the sealed end. Repeat until a 2-3 mm column of packed sample is achieved.[11]
- Apparatus Setup: Attach the capillary tube to a thermometer using a small rubber band or wire, ensuring the sample is aligned with the thermometer bulb.
- Heating: Place the thermometer and attached capillary into a melting point apparatus (such as a Thiele tube filled with mineral oil or an automated digital apparatus).[11]
- Observation: Heat the apparatus. The rate of heating should be rapid initially but slowed to 1-2°C per minute as the temperature approaches the expected melting point. This slow rate is critical to allow for thermal equilibrium between the sample, the heating medium, and the thermometer.
- Data Recording: Record the temperature (T_1) when the first drop of liquid appears. Continue heating slowly and record the temperature (T_2) when the last crystal of the solid melts completely. The melting point is reported as the range T_1 - T_2.

The workflow for this protocol is illustrated below.



Click to download full resolution via product page

Caption: Experimental workflow for melting point determination.

© 2026 BenchChem. All rights reserved.

Determination of Boiling Point: Thiele Tube Method

Given the high boiling point of **alpha-octithiophene**, direct measurement is challenging and often impractical due to thermal decomposition. However, the Thiele tube method provides a reliable means for determining boiling points for small quantities of liquid substances and illustrates the underlying physical principles.

Causality Behind the Method: The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[12][13] In this method, a small amount of liquid is heated. A sealed-end capillary tube, placed inverted in the liquid, traps air. As the liquid is heated, this trapped air expands and escapes. Near the boiling point, the liquid's vapor replaces the air in the capillary. When the vapor pressure inside the capillary just exceeds the atmospheric pressure, a rapid and continuous stream of bubbles emerges.[12][14] Upon cooling, the vapor pressure drops. The precise moment it equals the atmospheric pressure, the liquid is drawn back into the capillary tube. The temperature at which this occurs is the boiling point.[14]

Step-by-Step Protocol:

- Apparatus Setup: Attach a small test tube containing 0.5 mL of the sample liquid to a thermometer.
- Capillary Insertion: Place a capillary tube (sealed at one end) into the test tube with the open end submerged in the liquid.[14]
- Heating: Insert the assembly into a Thiele tube containing a high-boiling-point oil (e.g., mineral or silicone oil), ensuring the sample is below the oil level.
- Observation (Heating Phase): Gently and continuously heat the side arm of the Thiele tube.[14] Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary.
- Observation (Cooling Phase): Once a vigorous and continuous stream of bubbles is observed, remove the heat.
- Data Recording: Carefully watch the capillary tube as the apparatus cools. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary

© 2026 BenchChem. All rights reserved.

tube.[14]

Conclusion

The melting point of 364°C and the predicted boiling point of 738.1°C for **alpha-octithiophene** are direct reflections of its robust molecular structure.[1] The combination of high molecular weight, extended π-conjugation, and a highly symmetrical, linear geometry gives rise to powerful intermolecular forces, primarily London dispersion and π-π stacking, which demand significant thermal energy to overcome. These high phase transition temperatures underscore the material's excellent thermal stability, a crucial attribute for its application in durable organic electronic devices. The experimental protocols detailed herein provide researchers with reliable, self-validating methods to verify these critical physicochemical properties, ensuring material quality and enabling the rational design of high-performance organic semiconductors.

References

- **Alpha-Octithiophene**.PureSynth. [Link]
- 1~~2~~,2~~2~~:2~~5~~,3~~2~~:3~~5~~,4~~2~~:4~~5~~,5~~2~~:5~~5~~,6~~2~~:6~~5~~,7~~2~~:7~~5~~,8~~2~~-Octithiophene.PubChem. [Link]
- Branching, and Its Affect On Melting and Boiling Points.Master Organic Chemistry. [Link]
- EXPERIMENT (2) - DETERMINATION OF BOILING POINTS.SlideShare. [Link]
- Synthesis and Structure-property Investigation of Multi-arm Oligothiophenes.ResearchGate. [Link]
- Synthesis of Soluble Alpha-Thiophene Oligomers. Monomer to Octamer.DTIC. [Link]
- Boiling & Melting Points.Michigan State University Chemistry. [Link]
- Oligothiophenes and Synthesis Thereof.UNL Digital Commons. [Link]
- Determination Of Boiling Point Of An Organic Compound.BYJU'S. [Link]
- Synthesis of α-Thiophene Oligomers via Organotin Compounds.ResearchGate. [Link]
- Boiling Point and Melting Point in Organic Chemistry.Chemistry Steps. [Link]

© 2026 BenchChem. All rights reserved.

- Boiling Point of an Organic compound.YouTube. [Link]
- Uses of alpha particles, especially in nuclear reaction studies and medical radionuclide production.JuSER. [Link]
- experiment (1) determination of melting points.SlideShare. [Link]
- Alpha Particles: Their Properties, Sources, Interactions, and Applications.AZoM. [Link]
- 2.1.1: Intermolecular Forces and Relative Boiling Points (bp).Chemistry LibreTexts. [Link]
- 6.2B: Step-by-Step Procedures for Boiling Point Determination.Chemistry LibreTexts. [Link]
- C10h16 Liquid −62.80 Degree Celsius Boiling Point 95% Pure Alpha Pinene.Tradeindia. [Link]
- Experiment-1 Aim - To determine the melting point of given solid substance.Course Hero. [Link]
- Experiment 1 - Melting Points.University of Colorado Boulder. [Link]
- Determination of Boiling Point.Scribd. [Link]
- 3.3 Melting points and Boiling Points.Open Oregon Educational Resources. [Link]
- alpha-Septithiophene.PubChem. [Link]
- Mod-31 Lec-35 Thiophene Synthesis.YouTube. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pure-synth.com [pure-synth.com]

- 2. 1~2~,2~2~:2~5~,3~2~:3~5~,4~2~:4~5~,5~2~:5~5~,6~2~:6~5~,7~2~:7~5~,8~2~-Octithiophene | C32H18S8 | CID 11388231 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 88493-55-4 CAS MSDS (ALPHA-SEXITHIOPHENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 3.3 Melting points and Boiling Points – Introductory Organic Chemistry [openoregon.pressbooks.pub]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. Supplemental Topics [www2.chemistry.msu.edu]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Boiling Point and Melting Point in Organic Chemistry - Chemistry Steps [chemistrysteps.com]
- 9. masterorganicchemistry.com [masterorganicchemistry.com]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 11. davjalandhar.com [davjalandhar.com]
- 12. youtube.com [youtube.com]
- 13. scribd.com [scribd.com]
- 14. chem.libretexts.org [chem.libretexts.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of alpha-Octithiophene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039230/docs#an-in-depth-technical-guide-to-the-physicochemical-properties-of-alpha-octithiophene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.